

UCL-TRO-1938 solubility and preparation for in vitro assays

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Compound of Interest

Compound Name: UCL-TRO-1938

Cat. No.: B15541133

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Application Notes and Protocols for UCL-TRO-1938

For Researchers, Scientists, and Drug Development Professionals

Introduction

UCL-TRO-1938 is a novel, potent, and selective small-molecule allosteric activator of phosphoinositide 3-kinase alpha (PI3K α).^{[1][2][3][4][5][6][7]} As a critical effector of growth factor signaling, the activation of PI3K α by **UCL-TRO-1938** initiates a cascade of downstream events crucial for cell proliferation, survival, and metabolism.^{[2][3]} These application notes provide detailed information on the solubility of **UCL-TRO-1938** and protocols for its preparation and use in various in vitro assays.

Physicochemical Properties

Property	Value	Reference
Alternate Name	1938	[1]
Molecular Formula	C27H32N6O	[4][8]
Molecular Weight	456.58 g/mol	[4][8]
Purity	≥98%	[1][6]
Format	Dry Powder	[1]

Solubility Data

UCL-TRO-1938 is soluble in dimethyl sulfoxide (DMSO) and can be prepared in various formulations for in vivo studies. It is crucial to use fresh, anhydrous DMSO to avoid solubility issues, as hygroscopic DMSO can significantly impact the dissolution of the compound.[9][10] For in vitro assays, it is recommended to prepare a concentrated stock solution in DMSO.

Solvent	Concentration	Comments	Reference
DMSO	50 mg/mL (109.51 mM)	Requires sonication, warming, and heating to 80°C.	[8][9][11]
DMSO	30 mg/mL (65.7 mM)	Use fresh DMSO.	[10]
DMSO	23 mg/mL (50.37 mM)	Use fresh DMSO.	[10]
DMSO	1 mg/mL	[6]	
DMF	1 mg/mL	[6]	
Ethanol	Slightly soluble	[6]	
PBS (pH 7.2)	Slightly soluble	[6]	

Experimental Protocols

Preparation of UCL-TRO-1938 Stock Solution

Materials:

- **UCL-TRO-1938** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Allow the **UCL-TRO-1938** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Aseptically weigh the desired amount of **UCL-TRO-1938** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly to dissolve the compound. Gentle warming and sonication can be used to aid dissolution if necessary.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[10\]](#)

In Vitro Cell-Based Assay Protocol (General)

This protocol provides a general workflow for treating cells with **UCL-TRO-1938** to assess its effect on downstream signaling or cell viability.

Materials:

- Cells of interest (e.g., mouse embryonic fibroblasts (MEFs))
- Complete cell culture medium

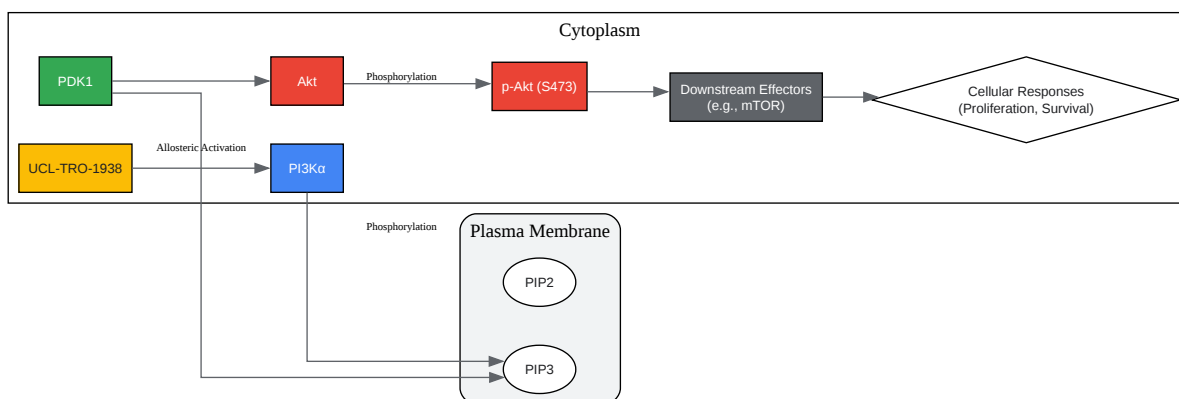
- **UCL-TRO-1938** DMSO stock solution
- Phosphate-buffered saline (PBS)
- Assay-specific reagents (e.g., lysis buffer for Western blot, cell viability reagent)

Protocol:

- **Cell Seeding:** Seed cells in appropriate culture vessels (e.g., 96-well plates for viability assays, 6-well plates for protein analysis) at a density that will ensure they are in the exponential growth phase at the time of treatment.
- **Cell Culture:** Culture the cells overnight under standard conditions (e.g., 37°C, 5% CO₂) to allow for attachment and recovery.
- **Preparation of Working Solutions:** On the day of the experiment, thaw the **UCL-TRO-1938** stock solution and prepare serial dilutions in complete cell culture medium to achieve the desired final concentrations. The recommended concentration range for cell-based assays is 1-10 µM.^[1] It is advised not to exceed 10 µM for assays longer than 24 hours.^[1]
- **Treatment:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **UCL-TRO-1938**. Include a vehicle control (medium with the same concentration of DMSO used for the highest **UCL-TRO-1938** concentration).
- **Incubation:** Incubate the cells for the desired period. For signaling pathway analysis (e.g., pAkt levels), a shorter incubation of 40 minutes may be sufficient.^[8] For cell proliferation or viability assays, a 24-hour incubation is common.^{[2][8]}
- **Assay:** Following incubation, proceed with the specific assay according to the manufacturer's instructions.
 - For Western Blot: Wash cells with cold PBS, lyse the cells, and collect the protein lysates.
 - For Cell Viability Assays: Add the viability reagent (e.g., CellTiter-Glo®) and measure the signal.^[1]

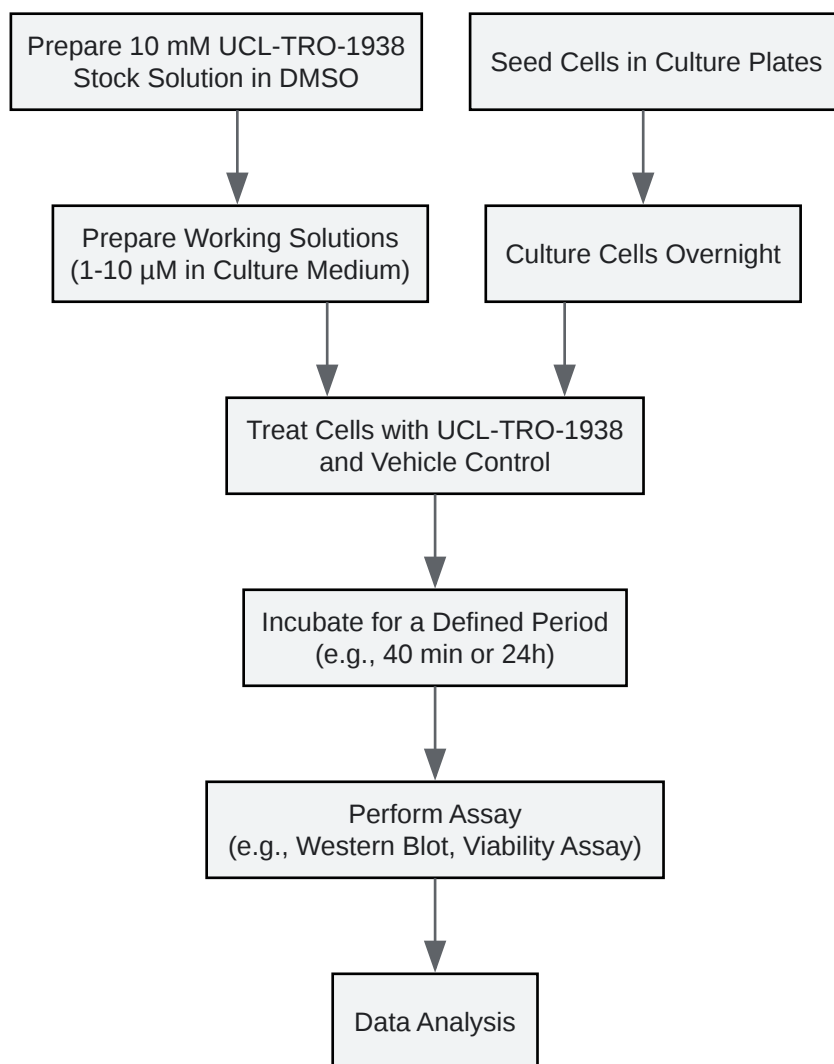
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway activated by **UCL-TRO-1938** and a typical experimental workflow for its in vitro use.



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Caption: PI3Kα Signaling Pathway Activated by **UCL-TRO-1938**.



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Caption: General Experimental Workflow for In Vitro Assays.

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References

- 1. cancertools.org [cancertools.org]

- 2. A small molecule PI3K α activator for cardioprotection and neuroregeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 3. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 4. axonmedchem.com [axonmedchem.com]
- 5. UCL-TRO-1938 | Selective PI3K α allosteric activator | TargetMol [targetmol.com]
- 6. caymanchem.com [caymanchem.com]
- 7. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. selleckchem.com [selleckchem.com]
- 11. invivochem.com [invivochem.com]
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